

Investigating Giparmen: A Scarcity of Biological Function Data

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Compound of Interest

Compound Name: *Giparmen*

Cat. No.: *B1617339*

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Despite being a recognized chemical entity, publicly available information on the biological function, mechanism of action, and therapeutic applications of **Giparmen** is exceptionally limited. This in-depth guide synthesizes the available chemical data for **Giparmen** and explores the broader biological activities of its parent chemical class, the coumarins, to provide a contextual understanding in the absence of specific research on the compound itself.

Chemical Identity of Giparmen

Giparmen is the International Nonproprietary Name (INN) for the small molecule scientifically identified as 4-methyl-7-(prop-2-yn-1-yloxy)-2H-chromen-2-one.[1] It is registered under the CAS number 67268-43-3.[2] The compound belongs to the coumarin family, a class of benzopyrone compounds known for their wide range of pharmacological activities.[3][4][5][6]

Table 1: Chemical and Structural Information for **Giparmen**

Identifier	Value
International Nonproprietary Name (INN)	Giparmen
Chemical Name	4-methyl-7-(prop-2-yn-1-yloxy)-2H-chromen-2-one
CAS Number	67268-43-3
Molecular Formula	C ₁₃ H ₁₀ O ₃
Molecular Weight	214.22 g/mol
Chemical Structure	A coumarin core with a methyl group at the 4th position and a propargyloxy group at the 7th position.

Biological Context: The Coumarin Class

Given the absence of specific studies on **Giparmen**'s biological activity, an examination of its chemical class, the coumarins, can offer potential, though not definitive, insights into its possible functions. Coumarin and its derivatives are a significant class of natural and synthetic compounds with a broad spectrum of biological activities.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Historically, the most well-known therapeutic application of a coumarin derivative is the anticoagulant activity of warfarin. However, the biological effects of this class of compounds are diverse and include:

- **Anticoagulant Activity:** Many 4-hydroxycoumarin derivatives are known to be vitamin K antagonists, thereby inhibiting the synthesis of clotting factors.[\[5\]](#)
- **Anti-inflammatory Effects:** Certain coumarins have demonstrated anti-inflammatory properties.[\[5\]](#)
- **Antimicrobial and Antifungal Activity:** Various coumarin derivatives have been investigated for their efficacy against a range of bacterial and fungal pathogens.[\[6\]](#)
- **Anticancer Properties:** Some coumarins have shown potential as anticancer agents.[\[5\]](#)

- Enzyme Inhibition: Coumarin derivatives have been studied as inhibitors of various enzymes, such as monoamine oxidase B (MAO-B).[3]

It is crucial to emphasize that these are general activities of the coumarin class, and the specific biological function of **Giparmen** can only be determined through dedicated experimental investigation.

Giparmen in the Scientific Literature

A thorough review of scientific databases and patent literature reveals a significant lack of research focused on **Giparmen**'s biological function. One study synthesized 7-(2-Propyn-1-yloxy)-4-methyl-2H-Chromen-2-one (**Giparmen**, referred to as compound E1 in the paper) as a chemical intermediate in the creation of a hexacarbonyl-dicobalt complex intended as a carbon monoxide-releasing molecule.[7] However, the study's focus was on the final cobalt-containing compound, and no biological data for **Giparmen** itself was presented.[7]

Giparmen is also listed in various chemical and drug databases and appears in some patents, but these sources do not provide details on its mechanism of action or therapeutic targets.

Experimental Protocols and Data

Due to the lack of published research on the biological activity of **Giparmen**, no established experimental protocols or quantitative data (e.g., IC50, Ki, LD50) are available.

Signaling Pathways and Logical Relationships

The absence of data on **Giparmen**'s molecular targets and mechanism of action makes it impossible to construct any diagrams of signaling pathways or experimental workflows.

To illustrate a generalized experimental workflow for screening a novel coumarin derivative, the following conceptual diagram is provided.

Caption: Conceptual workflow for the biological screening of a novel coumarin derivative.

Conclusion

In conclusion, while **Giparmen** is a chemically defined entity, there is a profound lack of publicly available data regarding its biological function, mechanism of action, and potential

therapeutic applications. The information available on its chemical class, the coumarins, suggests a wide range of possible biological activities, but specific details for **Giparmen** remain uninvestigated in the public domain. For researchers, scientists, and drug development professionals, **Giparmen** represents an unexplored chemical space within a pharmacologically significant class of compounds. Any investigation into its biological function would require foundational in vitro and in vivo studies to elucidate its molecular targets and pharmacological effects.

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